

# Technical Support Center: Understanding and Addressing Dry Bias in TMPA Precipitation Data

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## Compound of Interest

Compound Name: *TMPA*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals understand and address the issue of a dry bias observed in Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) data within their specific study areas.

## Frequently Asked Questions (FAQs)

Q1: What is a "dry bias" in the context of **TMPA** data?

A dry bias refers to a systematic underestimation of precipitation by the **TMPA** dataset when compared to ground-based observations, such as rain gauges. This means the satellite data consistently reports less rainfall than what was actually recorded on the ground.

Q2: Why does my study area show a dry bias with **TMPA** data?

Several factors can contribute to a dry bias in **TMPA** data for a specific region. The primary reasons are rooted in the satellite sensors, the algorithms used to convert satellite signals into rainfall estimates, and the geographical and climatic characteristics of your study area.

Q3: What are the main technical reasons behind the dry bias in **TMPA** data?

The dry bias in **TMPA** data can be attributed to several technical factors:

- **Sensor Limitations:** The primary microwave imager on the TRMM satellite has limitations in detecting very light or very heavy rainfall. It can sometimes fail to detect light rain events and can become saturated during intense rainfall, leading to an underestimation of heavy precipitation.
- **Algorithm Weaknesses:** The precipitation retrieval algorithms have known weaknesses, particularly in certain conditions:
  - **Complex Terrain:** In mountainous regions, the varied topography can interfere with the satellite's microwave signals, leading to inaccurate rainfall estimates. The presence of orographic effects on precipitation is often not fully captured by the algorithms, resulting in underestimation on the windward side of mountains.<sup>[1][2]</sup>
  - **Arid and Semi-Arid Regions:** In dry climates, the retrieval algorithms can struggle to distinguish between rain-producing clouds and non-precipitating clouds, leading to an overestimation of light rainfall and a failure to capture infrequent, intense rainfall events accurately.<sup>[2]</sup>
  - **Snow and Ice:** The algorithms are primarily designed for liquid precipitation and have difficulty accurately estimating frozen or mixed-phase precipitation, which can lead to a dry bias in colder regions or at high altitudes.
- **Gauge Adjustment:** The research-grade **TMPA** product (3B42/3B43) is adjusted using monthly rain gauge data to reduce bias. However, in regions with sparse or non-existent rain gauge networks, this adjustment is less effective, and the data may retain a significant bias.<sup>[3]</sup>

Q4: Is the dry bias consistent across all **TMPA** products?

No, the bias can vary between different **TMPA** products. The near-real-time product (**TMPA** 3B42RT) is known to have a larger bias compared to the research-grade, gauge-adjusted product (**TMPA** 3B42 V7).<sup>[3]</sup> The research product benefits from a post-processing step that incorporates ground-based rain gauge data, which helps to correct for systematic errors. On average, the bias in the research product is within  $\pm 25\%$ , while for the real-time product, it can be within  $\pm 50\%$ .<sup>[3]</sup>

Q5: How does rainfall intensity affect the dry bias?

**TMPA** data exhibits a tendency to overestimate light rainfall and underestimate moderate to heavy rainfall.[3] This is a critical consideration for studies focusing on extreme precipitation events, where the underestimation can be significant.

## Troubleshooting Guide: Diagnosing and Correcting Dry Bias

If you are observing a dry bias in your **TMPA** data, follow this guide to diagnose the potential causes and implement corrective measures.

### Step 1: Preliminary Data Assessment

- **Confirm Data Version:** Ensure you are using the most appropriate **TMPA** product for your research. For climatological studies, the research-grade product (3B42 V7 or 3B43 V7) is recommended over the near-real-time version (3B42RT).
- **Visual Inspection:** Compare the spatial patterns of **TMPA** precipitation with known climatological patterns in your study area. Do the areas of highest and lowest precipitation in the satellite data align with what is expected based on topography and climate?
- **Temporal Analysis:** Plot time series of **TMPA** data against any available ground observations. Look for systematic underestimation during specific seasons or types of weather events.

### Step 2: Quantitative Validation

To quantify the dry bias, you will need reliable ground-based precipitation data (e.g., from rain gauges).

Experimental Protocol: Validation of **TMPA** Data with Rain Gauge Observations

Objective: To statistically quantify the bias and error characteristics of **TMPA** data for a specific study area using point-based rain gauge measurements.

Methodology:

- **Data Acquisition:**

- Download the **TMPA** dataset (e.g., 3B42 V7) for your study period and geographical region.
- Collect quality-controlled daily or sub-daily precipitation data from a network of rain gauges within your study area.
- Spatial Matching:
  - For each rain gauge location, extract the corresponding **TMPA** grid cell value. If a grid cell contains multiple gauges, you can either average the gauge data or treat each gauge as an independent validation point.
- Temporal Matching:
  - Ensure that the temporal resolution of the rain gauge data matches that of the **TMPA** data (e.g., aggregate 3-hourly **TMPA** data to a daily scale to match daily gauge readings).
- Statistical Evaluation:
  - Calculate a suite of statistical metrics to compare the paired satellite and gauge data. Common metrics include:
    - Bias: The average difference between **TMPA** and gauge values. A negative bias indicates a dry bias.
    - Mean Absolute Error (MAE): The average magnitude of the errors.
    - Root Mean Square Error (RMSE): A measure of the average magnitude of the error, giving more weight to larger errors.
    - Pearson Correlation Coefficient (r): Measures the linear relationship between the two datasets.
    - Categorical Statistics: For event-based analysis, calculate metrics like the Probability of Detection (POD), False Alarm Ratio (FAR), and Critical Success Index (CSI) to assess how well **TMPA** detects rainfall events.

## Step 3: Bias Correction

If a significant dry bias is identified, you can apply bias correction techniques to improve the accuracy of the **TMPA** data for your study area.

### Experimental Protocol: Bias Correction of **TMPA** Data

**Objective:** To adjust the **TMPA** precipitation estimates to better match the statistical properties of ground-based rain gauge data.

#### Methodology:

- **Select a Bias Correction Method:** Several methods exist, ranging in complexity. A common and effective approach is Quantile Mapping.
- **Quantile Mapping Procedure:**
  - **Data Division:** Divide your paired satellite-gauge dataset into a calibration period and a validation period.
  - **Cumulative Distribution Functions (CDFs):** For the calibration period, generate the empirical CDF for both the rain gauge data and the corresponding **TMPA** data. The CDF represents the probability that a precipitation value will be less than or equal to a certain amount.
  - **Transfer Function:** For a given precipitation value from the **TMPA** dataset in the validation period, find its quantile in the **TMPA** CDF from the calibration period. Then, find the precipitation value in the rain gauge CDF from the calibration period that corresponds to the same quantile. This new value is the bias-corrected **TMPA** estimate.
  - **Application:** Apply this transfer function to the entire **TMPA** time series for your study area.
- **Validation of Corrected Data:**
  - Using the validation period dataset, repeat the statistical evaluation from Step 2 to assess the performance of the bias-corrected **TMPA** data. The bias should be significantly reduced, and other error metrics should show improvement.

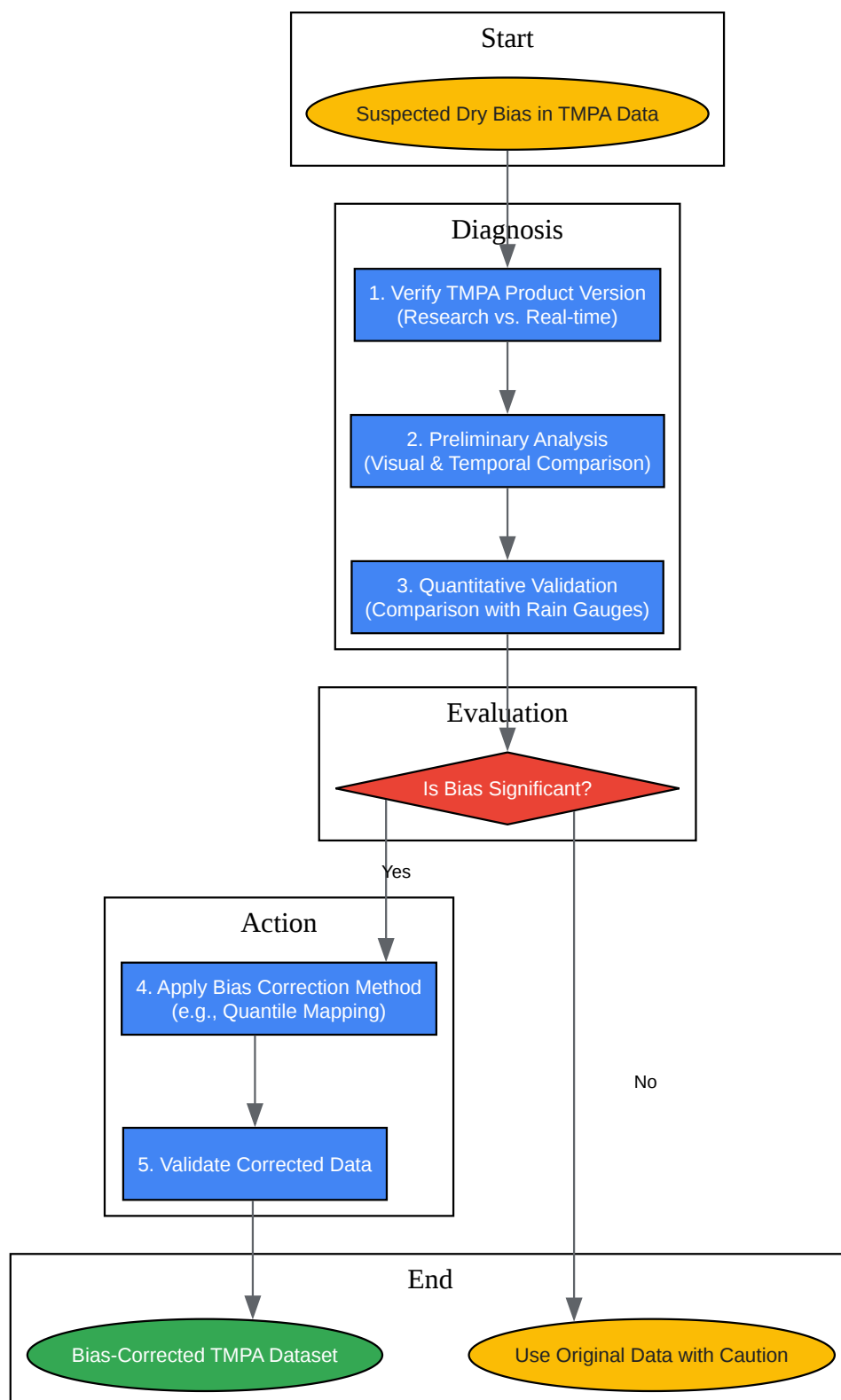
## Data Presentation: TMPA Performance Metrics

The following table summarizes typical performance characteristics of **TMPA** data under different conditions, which can help in understanding the potential for a dry bias.

Condition	TMPA Product	Typical Bias Characteristic	Potential for Dry Bias
Rainfall Intensity	3B42 V7 & 3B42RT	Overestimates light rain, Underestimates moderate to heavy rain	High for heavy rainfall events
Topography	3B42 V7 & 3B42RT	Underestimates precipitation in high-elevation areas	High
Climate Zone	3B42 V7 & 3B42RT	Overestimates in arid environments, Underestimates in humid, high-rainfall regions	High in humid, high-rainfall regions
Data Latency	3B42RT	Higher overall bias compared to the research product	Higher than 3B42 V7
Data Latency	3B42 V7	Lower bias due to gauge adjustment	Lower than 3B42RT

## Mandatory Visualization

The following diagram illustrates the logical workflow for troubleshooting a suspected dry bias in **TMPA** data.



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Caption: Troubleshooting workflow for addressing a dry bias in **TMPA** data.

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